

Pentachloroethane: A Comparative Guide to a High-Performance Industrial Solvent

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Compound of Interest

Compound Name: Pentachloroethane

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of industrial solvents, **pentachloroethane** holds a unique position due to its powerful solvency characteristics. This guide provides an objective comparison of **pentachloroethane**'s performance against other common industrial solvents, supported by key physical and toxicological data. The information is intended to assist researchers, scientists, and drug development professionals in making informed decisions regarding solvent selection for their specific applications.

Performance and Physical Properties: A Comparative Analysis

The effectiveness of a solvent is determined by a combination of its physical properties. The following table summarizes key performance indicators for **pentachloroethane** and several other widely used industrial solvents.

Solvent	Kauri-Butanol (KB) Value	Boiling Point (°C)	Density (g/mL)	Viscosity (cP at 20°C)	Evaporation Rate (Butyl Acetate = 1)
Pentachloroethane	Data not available	162	1.67	2.49	<0.1
Dichloromethane	136[1]	40	1.33	0.44	14.5
Chloroform	~115-130 (estimated)	61	1.48	0.58	11.6
Tetrachloroethylene	90[1]	121	1.62	0.89	2.7
Toluene	105[1]	111	0.87	0.59	2.0
n-Hexane	~30	69	0.66	0.31	7.6
Acetone	Miscible with KB solution	56	0.79	0.32	11.6
Ethanol	Miscible with KB solution	78	0.79	1.20	2.8

Health and Safety Profile: A Toxicological Comparison

The selection of a solvent necessitates a thorough evaluation of its potential health and safety risks. This table provides a comparative overview of the toxicity of **pentachloroethane** and other solvents.

Solvent	LD50 (Oral, Rat, mg/kg)	OSHA PEL (8-hr TWA, ppm)	Key Hazard Designations
Pentachloroethane	500	Not established	Highly toxic[2]
Dichloromethane	>2000[3]	25	Suspected human carcinogen
Chloroform	695[4]	50 (ceiling)[5][6]	Probable human carcinogen[5]
Tetrachloroethylene	2629	100[2][7]	Probable human carcinogen[8]
Toluene	636[9]	200[10]	Reproductive and developmental toxicant
n-Hexane	28,700	500	Neurotoxin
Acetone	5800	1000[6]	Low acute toxicity
Ethanol	7060	1000	Low acute toxicity

Experimental Protocols

The data presented in this guide is determined through standardized experimental procedures. Below are detailed methodologies for key solvent performance experiments.

Determination of Solvency Power (Kauri-Butanol Value)

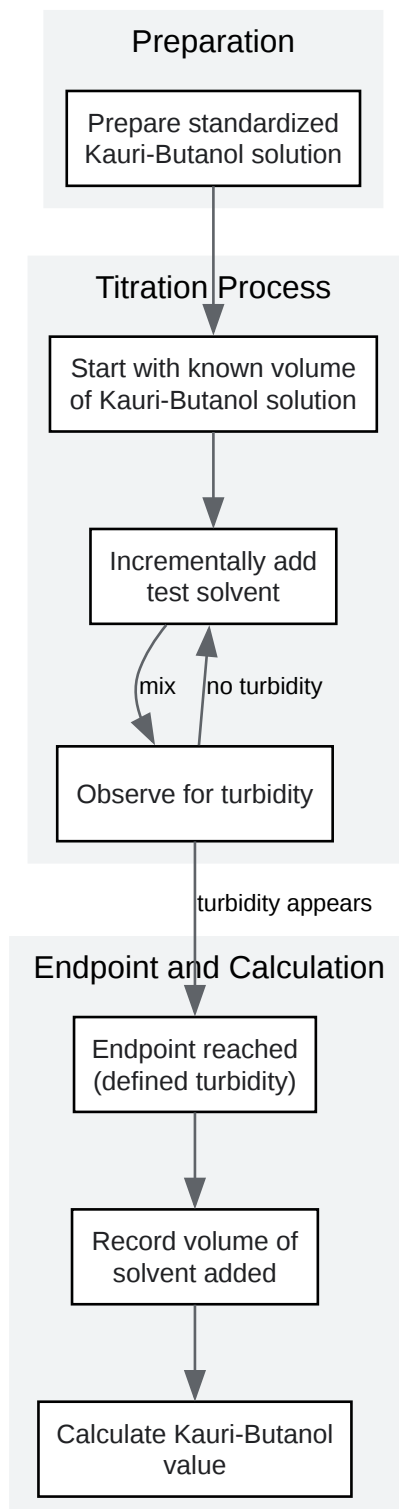
The Kauri-Butanol (KB) value is a measure of a solvent's ability to dissolve a standardized kauri resin solution, indicating its solvency power. A higher KB value signifies a stronger solvent. The standard method for this determination is ASTM D1133.

Methodology (ASTM D1133):

- **Preparation of Kauri-Butanol Solution:** A standardized solution is prepared by dissolving a specific amount of kauri resin in n-butanol.

- Titration: A known volume of the solvent being tested is incrementally added to a measured quantity of the kauri-butanol solution in a flask.
- Endpoint Determination: The titration is continued until the solution becomes turbid to a specified degree. This turbidity indicates the precipitation of the kauri resin.
- Calculation: The volume of the solvent required to reach the endpoint is recorded and used to calculate the Kauri-Butanol value.

Experimental Workflow for Kauri-Butanol Value (ASTM D1133)

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Caption: Workflow for determining the Kauri-Butanol value.

Viscosity Measurement

Viscosity is a measure of a fluid's resistance to flow. For low-viscosity liquids like most industrial solvents, a rotational viscometer is commonly used.

Methodology:

- **Sample Preparation:** The solvent is placed in a temperature-controlled sample cup.
- **Spindle Selection:** An appropriate spindle is selected and attached to the viscometer.
- **Measurement:** The spindle is immersed in the solvent and rotated at a constant speed.
- **Torque Reading:** The viscometer measures the torque required to rotate the spindle, which is proportional to the viscosity of the solvent.
- **Calculation:** The viscosity is calculated from the torque, spindle geometry, and rotational speed.

Evaporation Rate Determination

The evaporation rate of a solvent is a critical factor in applications such as coatings and cleaning. It is typically measured relative to a standard solvent, n-butyl acetate.

Methodology:

- **Sample Application:** A known volume of the solvent is applied to a filter paper or a flat surface.
- **Time Measurement:** The time taken for the solvent to completely evaporate is measured under controlled conditions of temperature, humidity, and airflow.
- **Comparison:** The evaporation time of the test solvent is compared to the evaporation time of n-butyl acetate under the same conditions to determine the relative evaporation rate.

Discussion

Pentachloroethane exhibits a high density and boiling point, making it suitable for applications requiring a less volatile solvent with strong dissolving power. Its high viscosity compared to

other listed solvents may be a factor in certain applications.

While a specific Kauri-Butanol value for **pentachloroethane** is not readily available in the literature, its chemical structure as a highly chlorinated ethane suggests a strong solvency power, likely comparable to or higher than other chlorinated solvents like tetrachloroethylene.

However, the primary concern with **pentachloroethane** is its high toxicity.^[2] It is classified as a highly toxic substance, and safer alternatives are available for many of its former applications. For instance, in metal cleaning and degreasing, aqueous-based cleaning systems and less toxic solvents like tetrachloroethylene have become more prevalent.

Conclusion

Pentachloroethane is a powerful solvent with physical properties that may be advantageous in specific, controlled industrial and research settings. However, its high toxicity is a significant drawback. For professionals in research, science, and drug development, a thorough risk assessment is crucial before considering its use. In many cases, alternative solvents with more favorable safety profiles can offer comparable or adequate performance. The data presented in this guide serves as a valuable resource for comparing the performance and safety of **pentachloroethane** with other common industrial solvents, enabling more informed and responsible solvent selection.

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